

Application Notes and Protocols for N-Nitrosodiethylamine-d10 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Nitrosodiethylamine-d10*

Cat. No.: B1436862

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the safe preparation, handling, and storage of **N-Nitrosodiethylamine-d10** (NDEA-d10) stock solutions. NDEA-d10 is the deuterium-labeled form of N-Nitrosodiethylamine (NDEA), a potent hepatocarcinogenic compound.^{[1][2][3]} NDEA-d10 is commonly used as an internal standard in analytical methods for the quantification of NDEA in various matrices, including pharmaceuticals, food, and environmental samples.^[4] Due to the hazardous nature of N-nitrosamines, strict adherence to safety protocols is imperative.

Physicochemical and Safety Data

A summary of the key properties and safety information for NDEA-d10 is presented in the table below. This information has been compiled from various safety data sheets and chemical suppliers.

Property	Value	Reference
Chemical Name	N,N-bis(1,1,2,2,2-pentadeuterioethyl)nitrous amide	[5][6]
Synonyms	Diethylnitrosamine-d10, DEN-d10, DENA-d10	[1][7]
CAS Number	1219794-54-3	[5][6][8]
Molecular Formula	C ₄ D ₁₀ N ₂ O	[6][9]
Molecular Weight	112.20 g/mol	[2][5][6]
Appearance	Light yellow to yellow liquid/oil	[7][8][10]
Boiling Point	177 °C (351 °F)	[8]
Density	0.94 g/cm ³	[8]
Solubility	Soluble in water, lipids, and other organic solvents such as methanol, DMSO, and dichloromethane.[2][10][11]	[2][10][11]
logP (octanol/water)	0.48	[8]
Carcinogenicity	Classified as a Group 2A carcinogen (probable human carcinogen) by IARC (applies to the non-labeled compound NDEA).[8][10]	[8][10]

Safety Precautions and Handling

NDEA-d10 is a hazardous chemical and should be handled with extreme caution. It is classified as a probable human carcinogen and is toxic if swallowed.[8][10]

Personal Protective Equipment (PPE):

- Gloves: Use butyl rubber or SilverShield gloves. Nitrile rubber may not be sufficiently protective. Double gloving is recommended.[12]
- Eye Protection: Safety glasses with side-shields or goggles are mandatory.[8][13]
- Lab Coat: A lab coat or other protective clothing is required.[13]
- Respiratory Protection: All work with NDEA-d10 must be conducted in a certified chemical fume hood or a Class II, B2 biological safety cabinet to avoid inhalation of vapors.[8][12][14] If engineering controls are not available, a respirator with organic vapor cartridges should be used.[12]

Engineering Controls:

- Work must be performed in a well-ventilated area, preferably within a chemical fume hood with sufficient exhaust.[8][14]
- Ensure that an eyewash station and safety shower are readily accessible.[13][14]

Spill and Waste Disposal:

- In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and collect it in a sealed container for hazardous waste disposal.[8][15] Do not allow the chemical to enter drains.[8]
- All contaminated materials, including gloves, wipes, and empty containers, must be disposed of as hazardous waste according to institutional and local regulations.[14]

Storage and Stability of Stock Solutions

Proper storage is crucial to maintain the integrity of NDEA-d10 stock solutions and to ensure safety.

Storage Condition	Stability Period	Notes
Neat Compound	3 years at -20°C, 2 years at 4°C	[7]
In Solvent (-80°C)	6 months	Protect from light.[1][2]
In Solvent (-20°C)	1 month	Protect from light.[1][2][3]
Room Temperature	Stable for a few days during shipping.	[7]

General Storage Recommendations:

- Store NDEA-d10 in a tightly sealed container.[14]
- Protect from light, as NDEA is light-sensitive and can decompose.[10][14][15]
- Store in a well-ventilated area, away from incompatible materials such as oxidizing and reducing agents.[13][14]
- For neat compounds and concentrated solutions, use secondary containment.[14]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL NDEA-d10 Stock Solution in Methanol

This protocol describes the preparation of a primary stock solution from a neat (pure) NDEA-d10 standard.

Materials:

- **N-Nitrosodiethylamine-d10** (neat)
- Methanol (HPLC grade or equivalent)
- Volumetric flask (e.g., 10 mL, Class A)
- Analytical balance (readable to at least 0.01 mg)

- Glass syringe or pipette
- Amber glass vials with PTFE-lined caps for storage

Procedure:

- Place the volumetric flask on the analytical balance and tare it.
- Carefully add approximately 10 mg of neat NDEA-d10 to the volumetric flask and record the exact weight.
- Add a small amount of methanol to dissolve the NDEA-d10.
- Once dissolved, fill the volumetric flask to the mark with methanol.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Calculate the exact concentration of the stock solution based on the recorded weight and the volume of the flask.
- Transfer the stock solution to an amber glass vial for storage.
- Label the vial clearly with the compound name, concentration, solvent, preparation date, and appropriate hazard warnings.
- Store the stock solution at -20°C or -80°C, protected from light.[\[1\]](#)[\[2\]](#)

Protocol 2: Preparation of Working Solutions

This protocol outlines the preparation of more dilute working solutions from the primary stock solution for use in analytical methods.

Materials:

- 1 mg/mL NDEA-d10 primary stock solution
- Methanol (or other appropriate solvent)
- Volumetric flasks (various sizes, Class A)

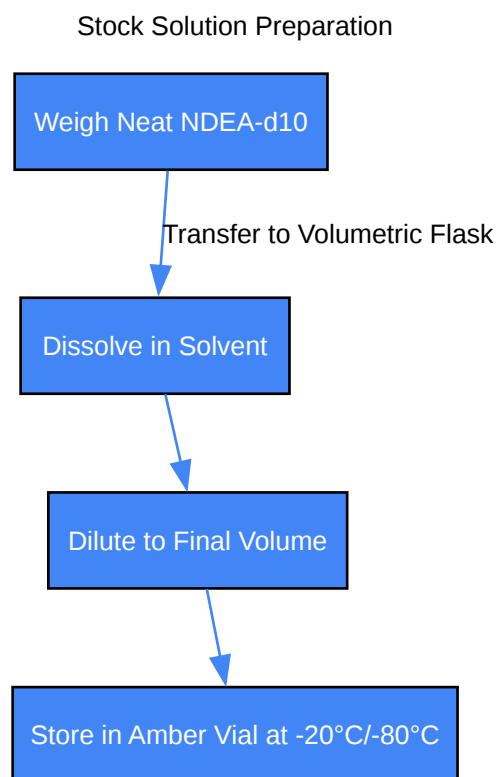
- Calibrated pipettes

Procedure:

- Allow the primary stock solution to equilibrate to room temperature before use.
- Use the following formula to calculate the required volume of the stock solution for dilution:
 $C_1V_1 = C_2V_2$ Where:
 - C_1 = Concentration of the stock solution
 - V_1 = Volume of the stock solution to be diluted
 - C_2 = Desired concentration of the working solution
 - V_2 = Final volume of the working solution
- Using a calibrated pipette, transfer the calculated volume of the stock solution into a clean volumetric flask.
- Dilute to the mark with the appropriate solvent.
- Cap and invert the flask several times to ensure thorough mixing.
- Label the working solution appropriately and store under the recommended conditions.

Diagrams

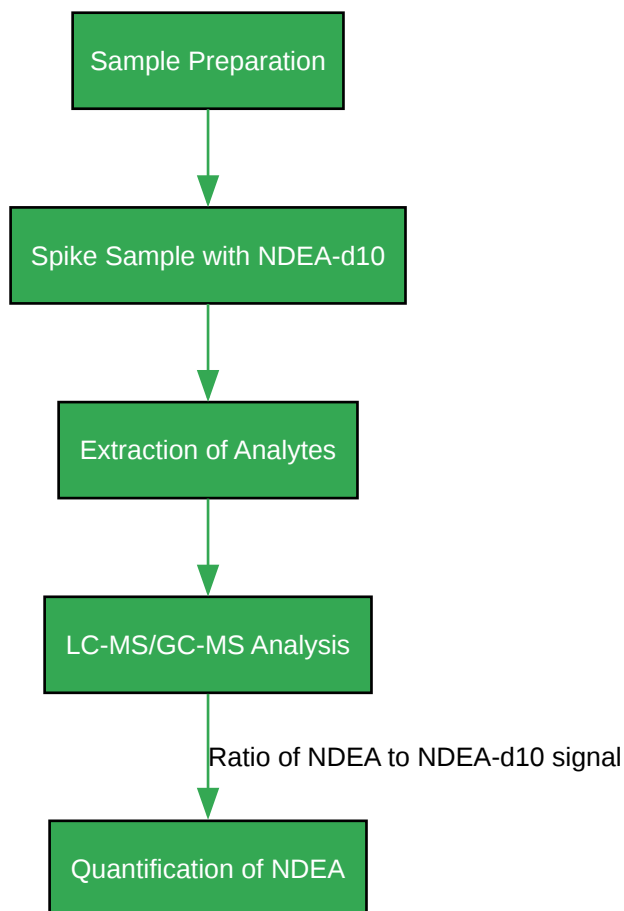
The following diagrams illustrate the workflow for the preparation of NDEA-d10 stock solutions and a conceptual representation of its use as an internal standard in a quantitative analytical workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for NDEA-d10 Stock Solution Preparation.

Analytical Workflow using NDEA-d10 as Internal Standard



[Click to download full resolution via product page](#)

Caption: Use of NDEA-d10 in Analytical Quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]

- 3. glpbio.com [glpbio.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. N-Nitrosodiethylamine-d10 | LGC Standards [lgcstandards.com]
- 6. N-Nitrosodiethylamine-d10 | LGC Standards [lgcstandards.com]
- 7. N-Nitrosodiethylamine-d10 (Diethylnitrosamine-d10; DEN-d10) | bioactive compound | CAS 1219794-54-3 | Buy N-Nitrosodiethylamine-d10 (Diethylnitrosamine-d10; DEN-d10) from Supplier InvivoChem [invivochem.com]
- 8. cdn isotopes.com [cdn isotopes.com]
- 9. [Deutero N-Nitrosodiethylamine (NDEA-d10) Solution (1 mL (1 mg/mL)) (N,N-Bis(ethyl-d5)nitrous amide))] - CAS [1219794-54-3] [store.usp.org]
- 10. hpc-standards.com [hpc-standards.com]
- 11. esslabshop.com [esslabshop.com]
- 12. ncifrederick.cancer.gov [ncifrederick.cancer.gov]
- 13. spectrumchemical.com [spectrumchemical.com]
- 14. lsuhsc.edu [lsuhsc.edu]
- 15. nj.gov [nj.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for N-Nitrosodiethylamine-d10 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436862#preparation-and-handling-of-n-nitrosodiethylamine-d10-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com